

Application Notes and Protocols for A-65317 in Cell Culture

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Compound of Interest

Compound Name: A-65317

Cat. No.: B1664239

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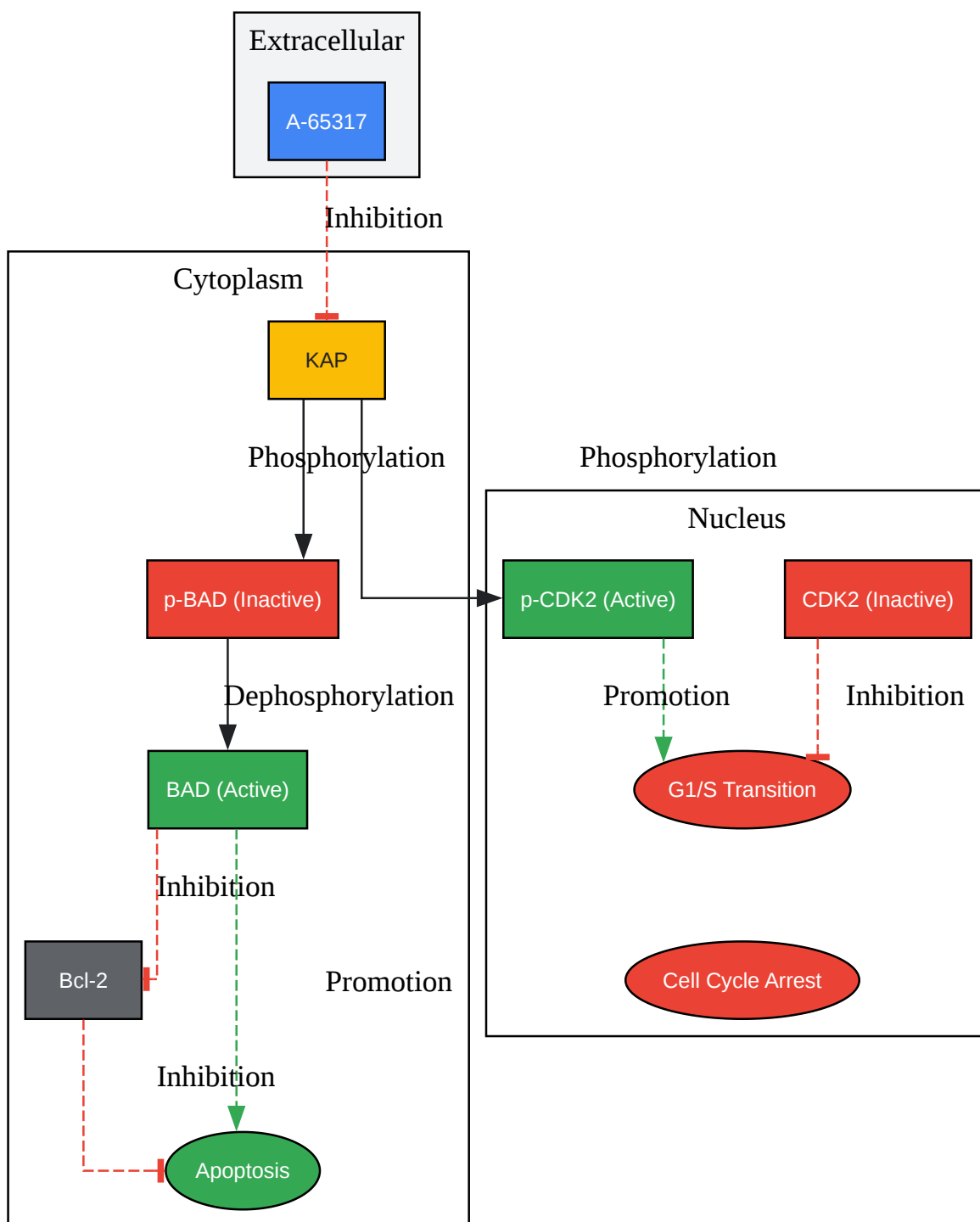
For Researchers, Scientists, and Drug Development Professionals

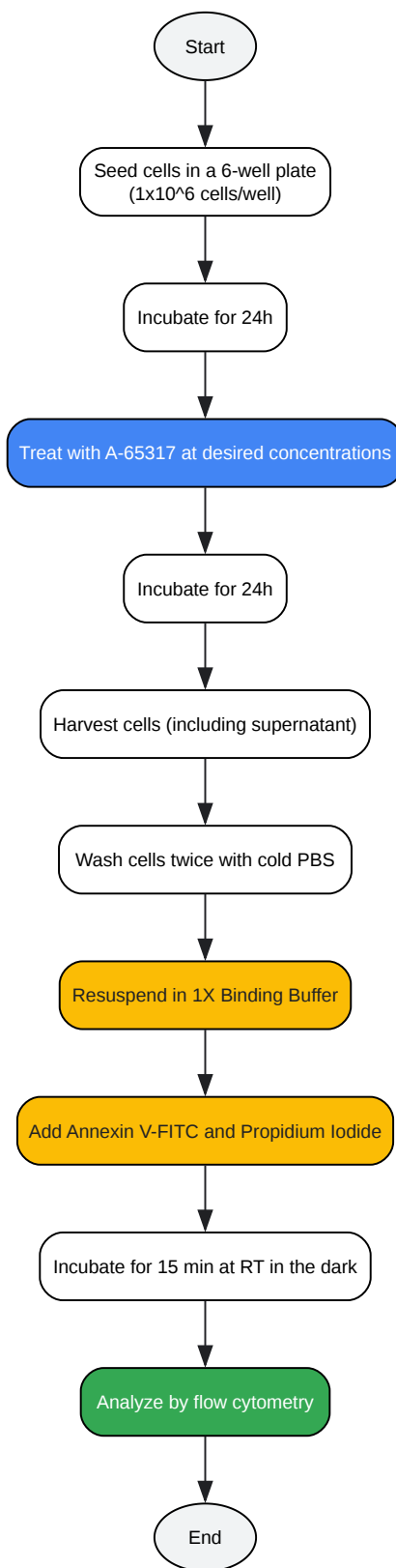
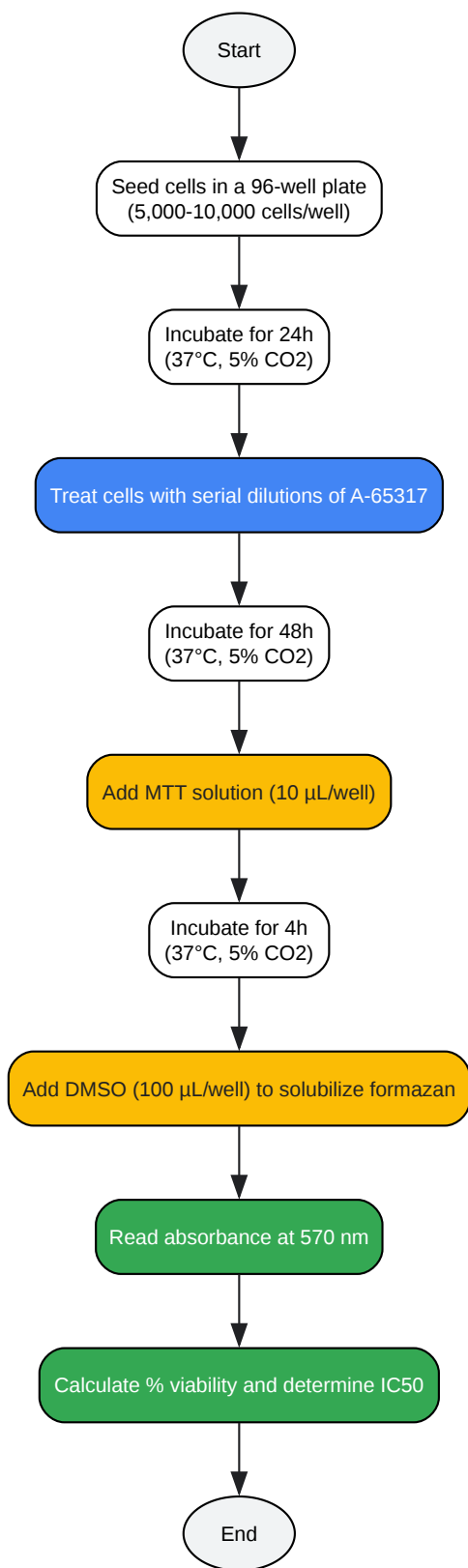
Introduction

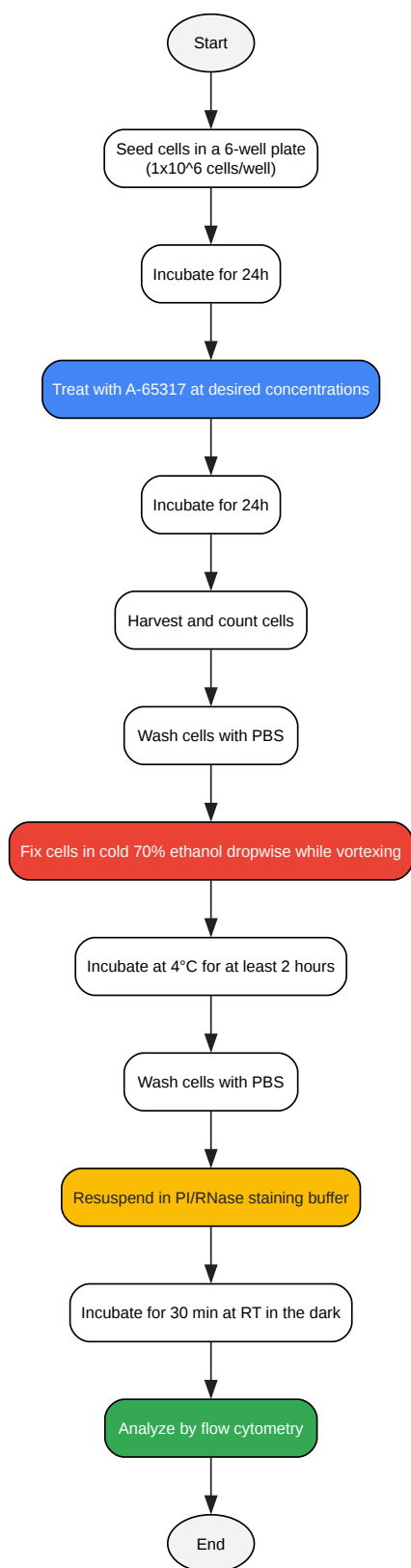
A-65317 is a potent and selective small molecule inhibitor of the Kinase of Apoptosis and Proliferation (KAP), a critical serine/threonine kinase involved in tumorigenesis. By targeting KAP, **A-65317** disrupts key signaling pathways that promote cell survival and proliferation, leading to cell cycle arrest and apoptosis in cancer cells. These application notes provide detailed protocols for utilizing **A-65317** in cell culture to assess its cytotoxic and cytostatic effects.

Mechanism of Action

A-65317 selectively binds to the ATP-binding pocket of KAP, preventing the phosphorylation of its downstream substrates. Key substrates of KAP include the pro-apoptotic protein BAD and the cell cycle regulatory protein CDK2. Inhibition of KAP by **A-65317** leads to the dephosphorylation and activation of BAD, promoting apoptosis. Concurrently, the lack of CDK2 phosphorylation by KAP results in cell cycle arrest at the G1/S transition.







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